

Optimizing reaction yield for "3-Amino-5-methylphenol" synthesis

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Compound of Interest

Compound Name: 3-Amino-5-methylphenol

Cat. No.: B1274162

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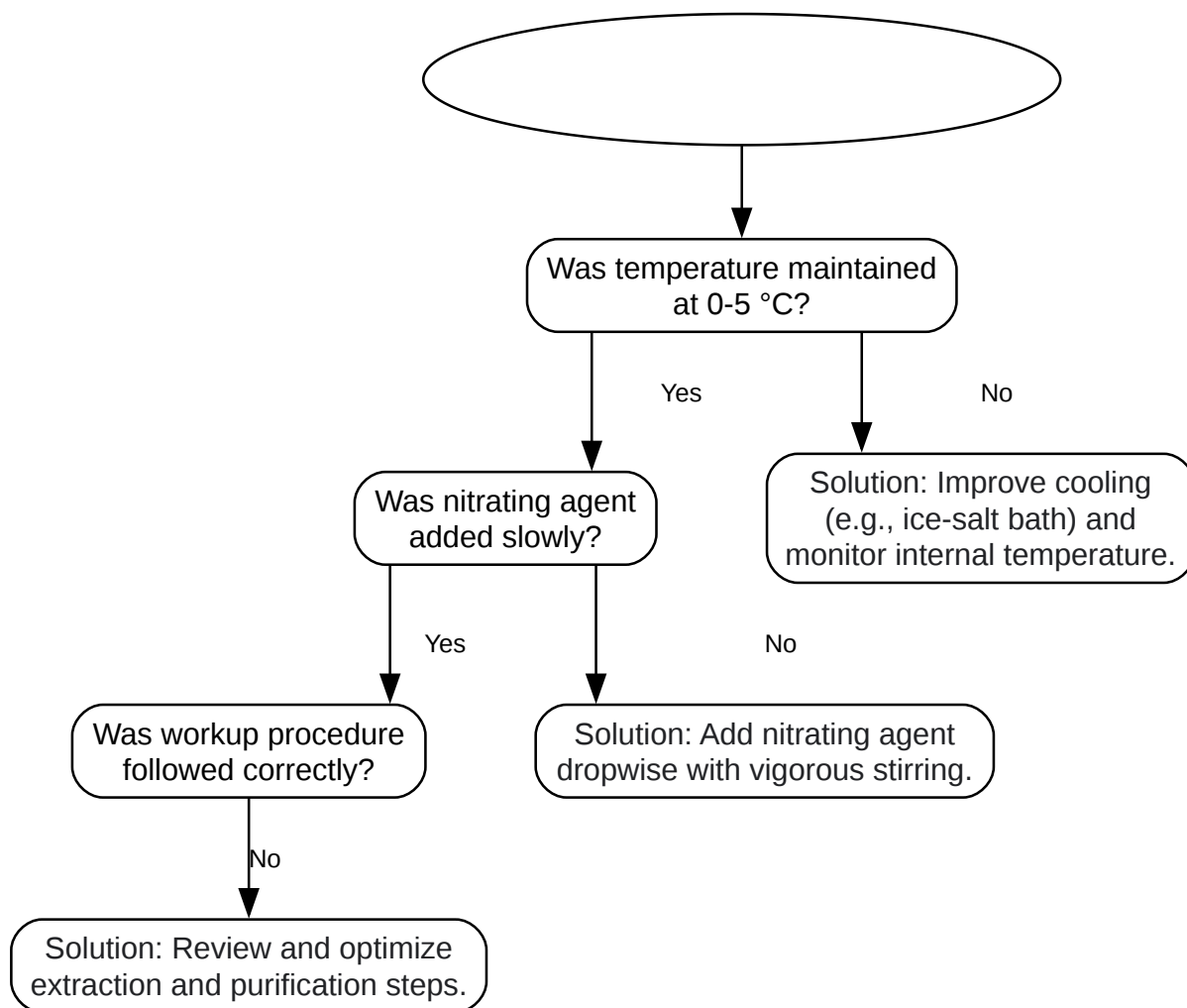
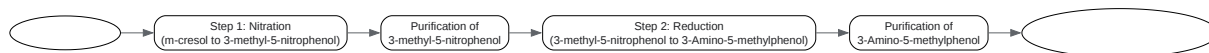
Technical Support Center: Synthesis of 3-Amino-5-methylphenol

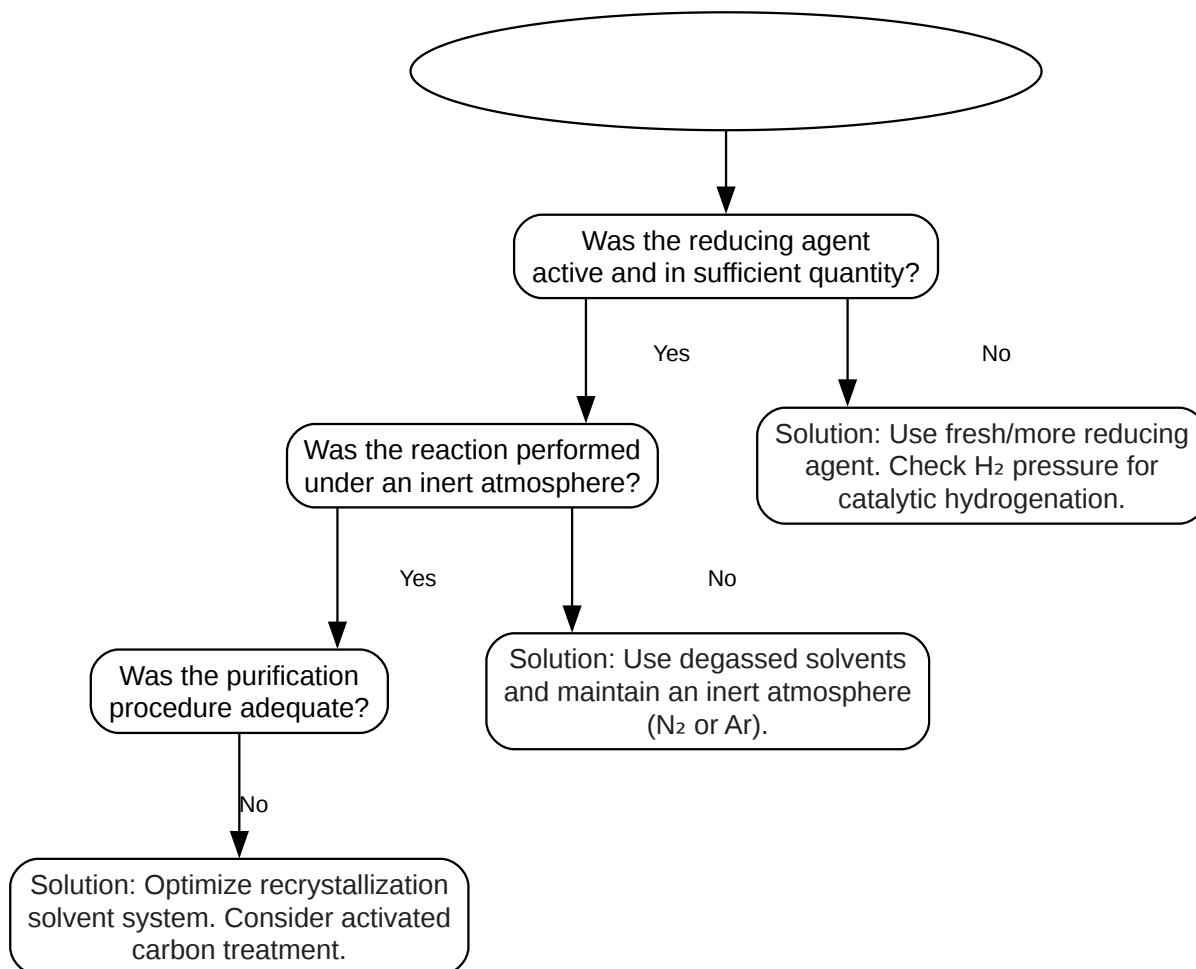
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing the reaction yield for the synthesis of **3-Amino-5-methylphenol**.

Synthesis Overview

The synthesis of **3-Amino-5-methylphenol** is a two-step process starting from m-cresol. The first step involves the nitration of m-cresol to form 3-methyl-5-nitrophenol. The second step is the reduction of the nitro group to an amine, yielding the final product, **3-Amino-5-methylphenol**. Careful control of reaction conditions in both steps is crucial for achieving high yield and purity.

Experimental Workflow Diagram





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